

Desmethoxy Iopromide: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Desmethoxy Iopromide*

CAS No.: 76350-28-2

Cat. No.: B602077

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Foreword: Understanding the Significance of a Seemingly Minor Impurity

In the world of pharmaceutical development and manufacturing, the pursuit of purity is paramount. The active pharmaceutical ingredient (API) is, of course, the star of the show, but its troupe of related substances—impurities—demand equal, if not greater, scrutiny. These molecules, often structurally similar to the API, can arise from the synthetic pathway, degradation, or storage. Their presence, even in minute quantities, can have significant implications for the safety, efficacy, and stability of the final drug product.

This technical guide delves into the world of one such impurity: **Desmethoxy Iopromide**. As a known process-related impurity and potential degradation product of the widely used non-ionic X-ray contrast agent Iopromide, a thorough understanding of its properties, formation, and control is critical for any researcher, scientist, or drug development professional working with Iopromide. This document moves beyond a simple recitation of facts, offering insights into the

causality behind analytical method development, the logic of regulatory control, and the practical considerations for ensuring the quality of Iopromide.

Physicochemical Characterization and Identification

Desmethoxy Iopromide, also recognized by pharmacopeias as Iopromide Impurity B or Iopromide Related Compound B, is a close structural analog of Iopromide. The key differentiating feature is the substitution of the methoxyacetyl group on the aromatic ring with a simple acetyl group.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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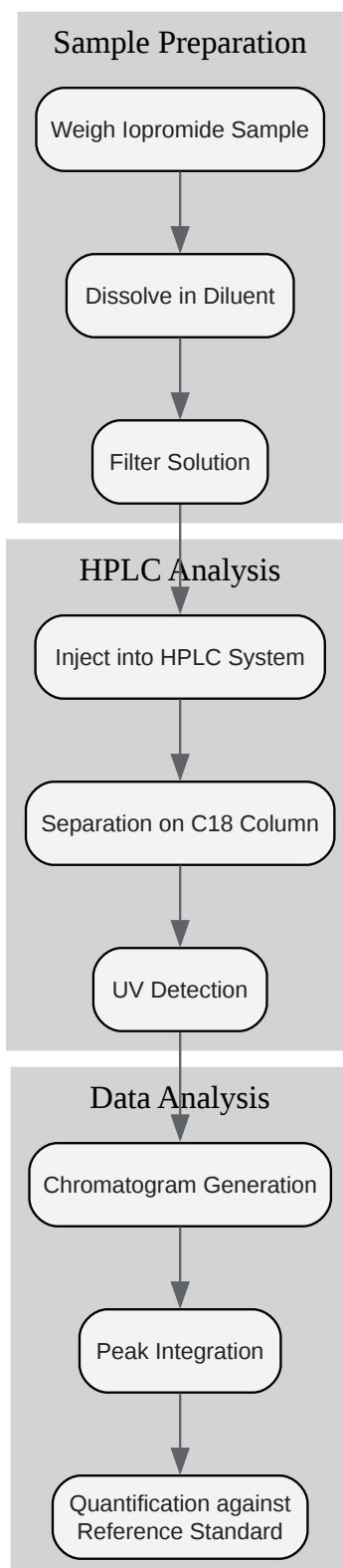
The structural similarity to Iopromide dictates its physicochemical properties, which are crucial for developing appropriate analytical and purification methods. Like Iopromide, **Desmethoxy Iopromide** is a complex, poly-iodinated aromatic compound with multiple hydrophilic side chains, rendering it water-soluble.



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